

Physical characteristics of 3-(3-Methoxyphenyl)piperidine (melting point, solubility).

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 3-(3-Methoxyphenyl)piperidine

Cat. No.: B1313662

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Physical Characteristics of 3-(3-Methoxyphenyl)piperidine: A Technical Guide

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a detailed overview of the known physical characteristics of **3-(3-Methoxyphenyl)piperidine**, focusing on its melting point and solubility. This document is intended to serve as a comprehensive resource for professionals in the fields of chemical research and drug development.

Core Physical Properties

3-(3-Methoxyphenyl)piperidine is an organic compound with the molecular formula $C_{12}H_{17}NO$ and a molecular weight of 191.27 g/mol. Its structure consists of a piperidine ring substituted at the 3-position with a 3-methoxyphenyl group. This compound can exist as a freebase or as a salt, with the hydrochloride salt being a common form.

Data Presentation: Melting Point

The melting point is a critical physical property for the identification and purity assessment of a solid compound. For **3-(3-Methoxyphenyl)piperidine**, the available data distinguishes between its freebase and hydrochloride salt forms.

Form	Melting Point (°C)	Notes
3-(3-Methoxyphenyl)piperidine	Not available	The freebase form is reported to be an oil at room temperature.
3-(3-Methoxyphenyl)piperidine HCl	138	The hydrochloride salt is a solid at room temperature. [1]

Solubility Profile

The solubility of a compound is a key determinant of its behavior in various chemical and biological systems, influencing aspects such as formulation, bioavailability, and reaction kinetics. While specific quantitative solubility data for **3-(3-Methoxyphenyl)piperidine** is not readily available in the literature, a qualitative assessment can be made based on its chemical structure and the known properties of similar compounds.

Expected Solubility:

- **Water:** As a secondary amine, **3-(3-Methoxyphenyl)piperidine** is expected to have low to moderate solubility in water. The presence of the polar amine group allows for hydrogen bonding with water, but the relatively large, nonpolar phenyl and piperidine rings will limit its miscibility.
- **Organic Solvents:** The compound is anticipated to be soluble in a range of organic solvents.
 - **Polar Protic Solvents** (e.g., Ethanol, Methanol): Good solubility is expected due to the ability to form hydrogen bonds with the solvent.
 - **Polar Aprotic Solvents** (e.g., DMSO, DMF): High solubility is likely due to the polar nature of both the solute and the solvent.
 - **Nonpolar Solvents** (e.g., Chloroform, Dichloromethane): The presence of the aromatic ring and the hydrocarbon backbone of the piperidine ring suggests that it will be soluble in these solvents.

- Aqueous Acids: **3-(3-Methoxyphenyl)piperidine**, being a basic amine, will readily react with acids to form the corresponding ammonium salt. These salts are generally much more water-soluble than the freebase.

Experimental Protocols

The following are detailed, generalized methodologies for determining the melting point and solubility of a compound like **3-(3-Methoxyphenyl)piperidine**. These protocols are based on standard laboratory practices.

Melting Point Determination

This protocol describes the capillary method for determining the melting point of a solid organic compound, such as the hydrochloride salt of **3-(3-Methoxyphenyl)piperidine**.

Methodology:

- Sample Preparation: A small amount of the dry, crystalline sample is finely powdered. The powdered sample is then packed into a capillary tube (sealed at one end) to a height of 2-3 mm.
- Apparatus Setup: The capillary tube is placed in a melting point apparatus, which consists of a heated block or oil bath and a thermometer or a digital temperature sensor.
- Heating: The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- Observation: The temperature at which the first drop of liquid appears (the onset of melting) and the temperature at which the entire sample becomes a clear liquid (the completion of melting) are recorded. This range is the melting point of the sample. A narrow melting range (0.5-2 °C) is indicative of a pure compound.

Solubility Determination (Qualitative)

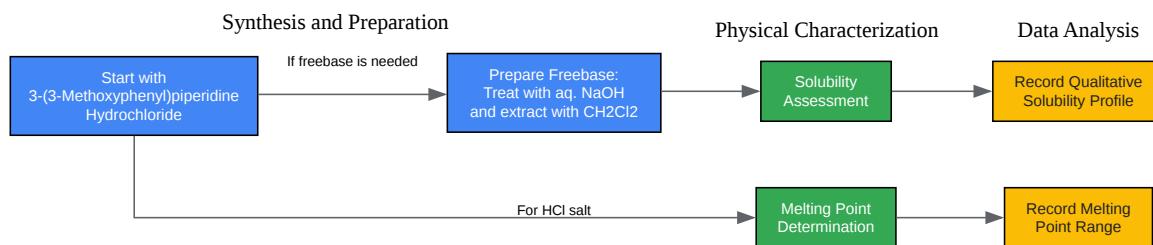
This protocol outlines a general procedure for assessing the qualitative solubility of an organic amine in various solvents.

Methodology:

- Sample Preparation: A small, accurately weighed amount of the compound (e.g., 10 mg) is placed into a series of clean, dry test tubes.
- Solvent Addition: A measured volume of the desired solvent (e.g., 1 mL of water, ethanol, chloroform, DMSO) is added to each test tube.
- Mixing: The contents of each test tube are thoroughly mixed by vortexing or shaking for a set period (e.g., 1-2 minutes) at a controlled temperature (e.g., 25 °C).
- Observation: The mixture is visually inspected to determine if the solid has completely dissolved. The solubility is typically categorized as:
 - Soluble: The solid completely dissolves, forming a clear solution.
 - Partially Soluble: Some of the solid dissolves, but a noticeable amount remains undissolved.
 - Insoluble: The solid does not appear to dissolve.
- pH Dependence (for aqueous solubility): For determining solubility in acidic or basic aqueous solutions, the procedure is repeated using dilute aqueous solutions of an acid (e.g., 1 M HCl) and a base (e.g., 1 M NaOH).

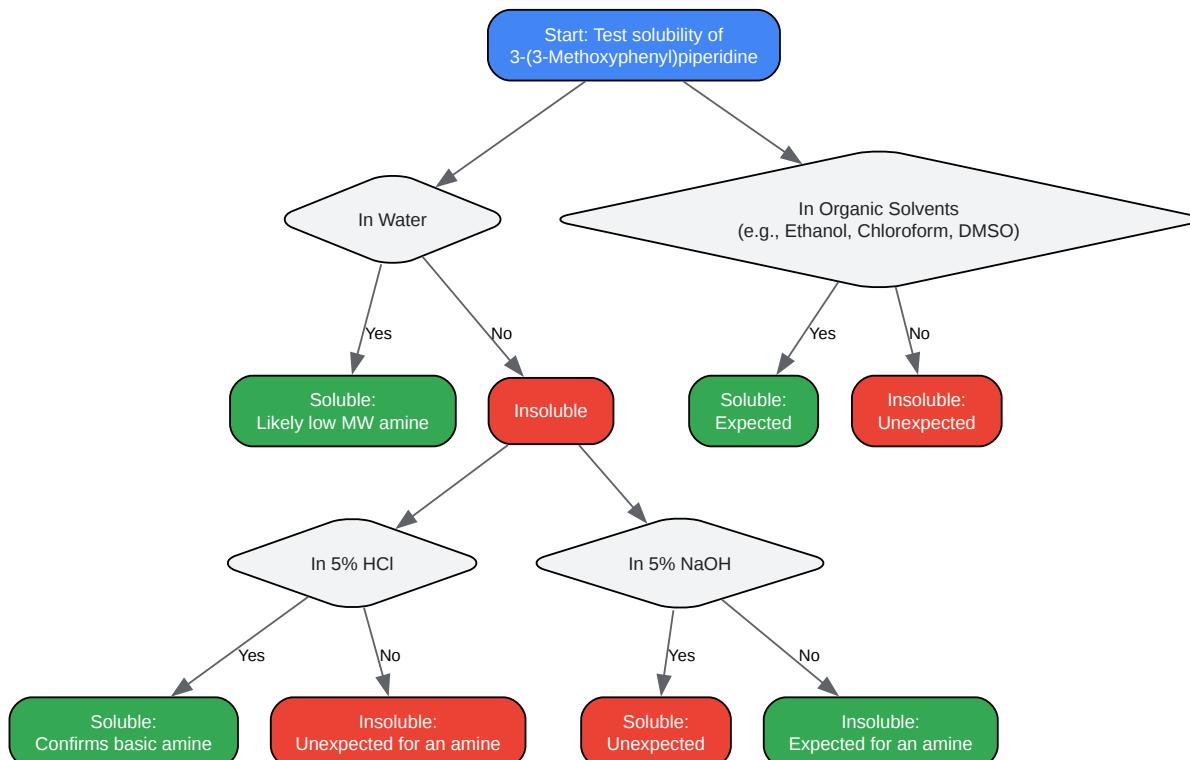
Mandatory Visualizations

The following diagrams illustrate logical workflows relevant to the characterization of **3-(3-Methoxyphenyl)piperidine**.



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Caption: Experimental workflow for the physical characterization of **3-(3-Methoxyphenyl)piperidine**.

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Caption: Logical decision tree for the qualitative solubility analysis of an organic amine.

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References

- 1. prepchem.com [prepchem.com]

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